

Brucine Alkaloid: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brucine*

Cat. No.: *B1667951*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Brucine is a monoterpenoid indole alkaloid predominantly extracted from the seeds of the *Strychnos nux-vomica* tree.[1][2] Structurally similar to strychnine, though less toxic, **brucine** has garnered significant interest in the scientific community for its wide range of pharmacological activities, including anti-tumor, anti-inflammatory, and analgesic properties.[1][2] Its complex stereochemical structure also makes it a valuable tool in asymmetric synthesis and as a chiral resolving agent.[1][3] This technical guide provides an in-depth overview of **brucine**'s chemical structure, physicochemical and spectroscopic properties, detailed experimental protocols for its study, and a visualization of its known signaling pathways.

Chemical Structure and Physicochemical Properties

Brucine, with the IUPAC name (4aR,5aS,8aR,13aS,15aS,15bR)-10,11-dimethoxy-4a,5,5a,7,8,13a,15,15a,15b,16-decahydro-2H-4,6-methanoindolo[3,2,1-ij]oxepino[2,3,4-de]pyrrolo[2,3-h]quinolin-14-one, is a complex heteroheptacyclic organic compound.[4] It is characterized as a white, odorless, crystalline solid.[5][6]

Data Presentation: Physicochemical Properties

The key quantitative physicochemical properties of **brucine** are summarized in Table 1 for easy reference and comparison.

Property	Value	References
IUPAC Name	(4aR,5aS,8aR,13aS,15aS,15bR)-10,11-dimethoxy-4a,5,5a,7,8,13a,15,15a,15b,16-decahydro-2H-4,6-methanoindolo[3,2,1-ij]oxepino[2,3,4-de]pyrrolo[2,3-h]quinolin-14-one	[4]
CAS Number	357-57-3	[4][7]
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₄	[4][7][8]
Molecular Weight	394.47 g/mol	[4][8][9]
Appearance	White crystalline powder/solid	[1][2][8]
Melting Point	175 - 178 °C (decomposes)	[8][10]
Solubility	Water: 3.2 g/L at 15 °C (Slightly soluble)	[4]
Ethanol: Very soluble	[1][4]	
Methanol: Very soluble	[1][11]	
Chloroform: Very soluble	[1][4]	
Ether: Slightly soluble	[1][4]	
pKa	8.28	[4]
Optical Rotation	[α] _D ²⁰ = -118° to -128° (c=2.5 in CHCl ₃)	[8][12]

Data Presentation: Spectroscopic Properties

Spectroscopic data are crucial for the structural elucidation and quantification of **brucine**. Key data are presented in Table 2.

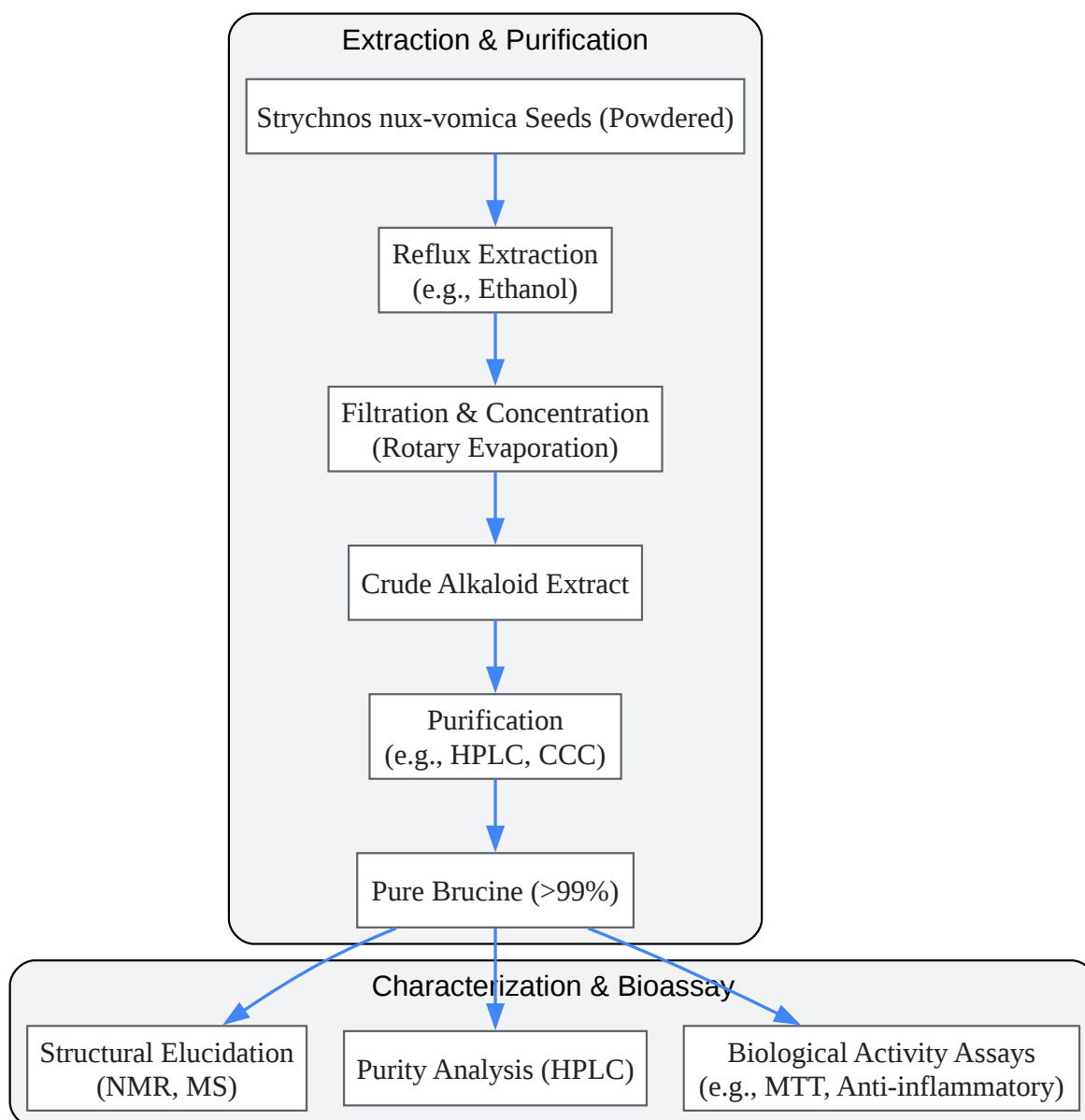
Spectroscopic Data	Value	References
UV max (Ethanol)	263 nm, 301 nm	[11]
^1H NMR	Spectra available, shows characteristic signals for aromatic, alkene, and methoxy protons.	[13] [14]
^{13}C NMR	All 23 carbon resonances are resolved and assigned.	[14] [15] [16]
Mass Spectrum (EI)	Data available, provides fragmentation pattern for structural confirmation.	[17]
2D NMR (COSY, HSQC, HMBC)	Used for unambiguous assignment of ^1H and ^{13}C signals and structural verification.	[14] [16] [18]

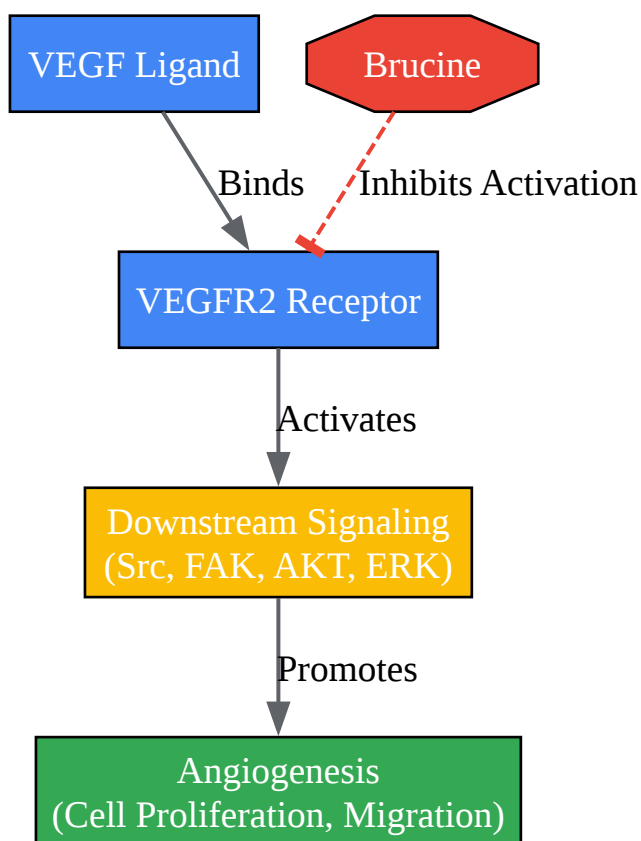
Experimental Protocols

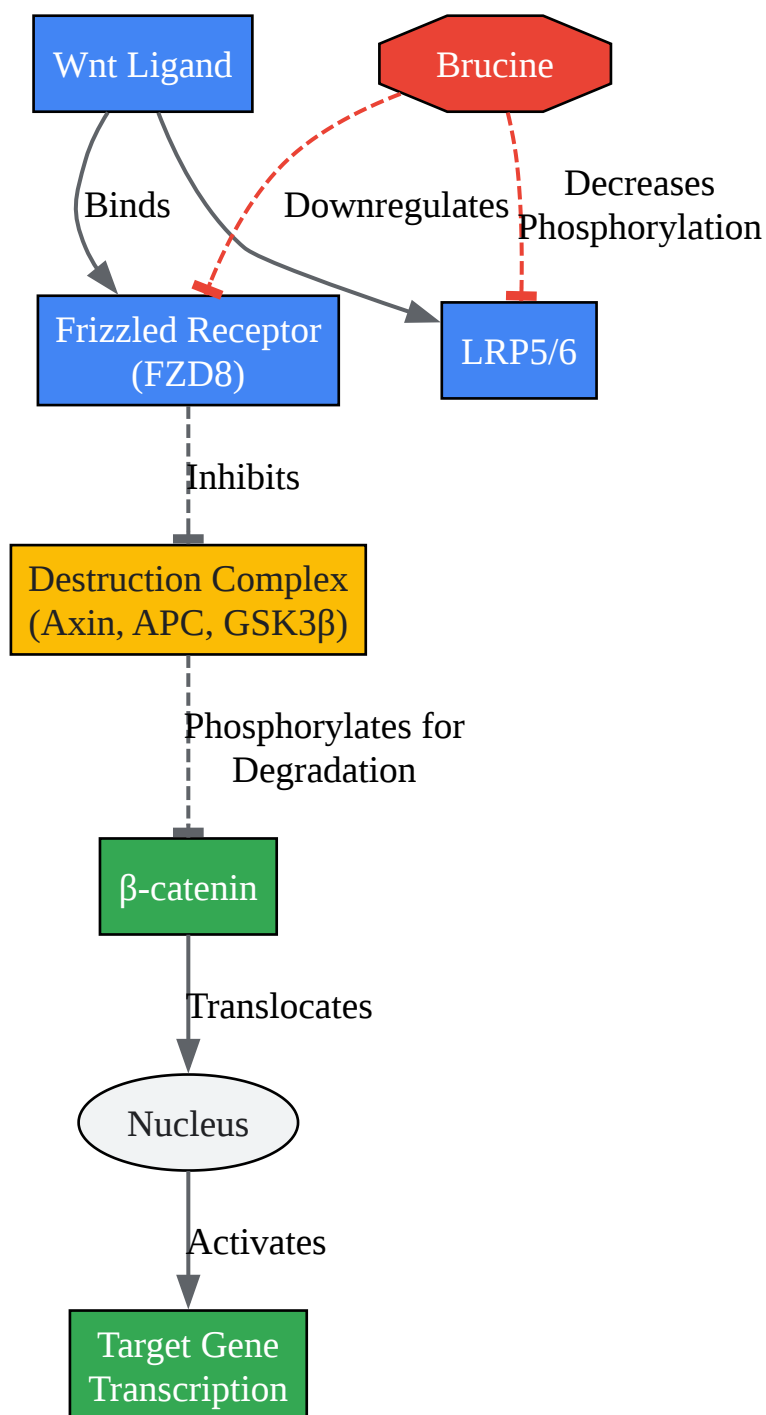
This section provides detailed methodologies for the extraction and purification of **brucine**, as well as for assessing its biological activity.

Workflow for Brucine Isolation and Analysis

The general process for obtaining and characterizing **brucine** from its natural source involves several key stages, from extraction to final analysis.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Brucine suppresses colon cancer cells growth via mediating KDR signalling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. CN105384747A - Brucine extraction method - Google Patents [patents.google.com]
- 4. Brucine, an indole alkaloid from *Strychnos nux-vomica* attenuates VEGF-induced angiogenesis via inhibiting VEGFR2 signaling pathway in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Wnt/ β -catenin signaling pathway is involved in regulating the migration by an effective natural compound brucine in LoVo cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. applications.emro.who.int [applications.emro.who.int]
- 10. researchgate.net [researchgate.net]
- 11. texaschildrens.org [texaschildrens.org]
- 12. Separation and determination of strychnine and brucine in *Strychnos nux-vomica* L. and its preparation by capillary zone electrophoresis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Analysis of Brucine at 100 MHz – Getting COSY with Correlations - NMR Blog — Nanalysis [nanalysis.com]
- 14. magritek.com [magritek.com]
- 15. ^{13}C -NMR spectra of strychnos alkaloids: brucine and strychnine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Structure verification of Brucine by advanced homo and heteronuclear NMR. - Magritek [magritek.com]
- 17. Glycine receptor antagonist - Wikipedia [en.wikipedia.org]
- 18. magritek.com [magritek.com]
- To cite this document: BenchChem. [Brucine Alkaloid: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667951#brucine-alkaloid-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com